

Inter-laboratory comparison of Galactose pentaacetate characterization data

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Compound of Interest

Compound Name: Galactose pentaacetate

CAS No.: 6763-46-8

Cat. No.: B1209048

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A Guide to the Inter-laboratory Characterization of Galactose Pentaacetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the analytical data for **Galactose pentaacetate**, a fully acetylated derivative of galactose. Its enhanced stability and solubility in organic solvents make it a key intermediate in the synthesis of glycosides and other carbohydrate-based molecules.^[1] This document compiles characterization data from various sources to facilitate inter-laboratory comparison and support its application in biochemical research and pharmaceutical development.^[1]

Data Presentation

The following tables summarize key quantitative data for the characterization of both α -D-**Galactose pentaacetate** and β -D-**Galactose pentaacetate**.

Table 1: Physicochemical Properties of **Galactose Pentaacetate** Anomers

Property	α -D-Galactose pentaacetate	β -D-Galactose pentaacetate	Reference
CAS Number	4163-59-1	4163-60-4	[2][3]
Molecular Formula	C ₁₆ H ₂₂ O ₁₁	C ₁₆ H ₂₂ O ₁₁	[2][3]
Molecular Weight	390.34 g/mol	390.34 g/mol	[2][3]
Appearance	White crystalline powder	White crystalline powder	[2][3]
Melting Point	92.0 - 98.0 °C	142 - 146 °C	[2][3]
Specific Rotation (c=1, CHCl ₃)	+103.0° to +107.0°	+23° to +26°	[2][3]
Solubility	Insoluble in water; soluble in ethanol, chloroform	Insoluble in water; soluble in ethanol, chloroform	[3]

Table 2: ¹H NMR Chemical Shift Data for β -D-Galactose Pentaacetate (400 MHz, CDCl₃)

Assignment	Chemical Shift (ppm)	Coupling Constant (J, Hz)	Reference
A	5.713	$J(A,C) = 8.3$	[4]
B	5.434	$J(B,D) = 3.4$, $J(B,G) = 1.0$	[4]
C	5.339	$J(C,D) = 10.5$	[4]
D	5.097	[4]	
E1	4.16	$J(E,F) = -11.1$, $J(E,G) = 6.8$	[4]
F1	4.14	$J(F,G) = 6.4$	[4]
G	4.079	[4]	
J2	2.172	[4]	
K2	2.129	[4]	
L2	2.053	[4]	
M2	2.050	[4]	
N*2	2.000	[4]	

*1, *2: Assignments may be interchangeable.

Experimental Protocols

Detailed methodologies for the key analytical techniques used to characterize **Galactose pentaacetate** are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To determine the chemical structure and stereochemistry of **Galactose pentaacetate**.
- Sample Preparation:

- Weigh approximately 20 mg of the **Galactose pentaacetate** sample.
- Dissolve the sample in approximately 0.6 mL of deuterated chloroform (CDCl_3).
- Transfer the solution to a 5 mm NMR tube.^[5]
- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Data Acquisition:
 - Acquire a ^1H NMR spectrum.
 - If necessary, acquire a ^{13}C NMR spectrum and 2D correlation spectra (e.g., COSY, HSQC) for full structural elucidation.
- Data Analysis:
 - Process the raw data using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, and baseline correction.
 - Reference the spectra using the residual solvent peak (CDCl_3 : $\delta\text{H} = 7.26$ ppm, $\delta\text{C} = 77.16$ ppm).
 - Integrate the signals in the ^1H NMR spectrum to determine the relative number of protons.
 - Analyze the chemical shifts, multiplicities (splitting patterns), and coupling constants to assign the signals to specific protons in the molecule.

Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To assess the purity and identify the components of a **Galactose pentaacetate** sample. Due to the low volatility of **Galactose pentaacetate**, derivatization is typically required.
- Sample Preparation (Derivatization):
 - Hydrolysis: The pentaacetate can be hydrolyzed to galactose.

- Derivatization: The resulting galactose is then derivatized (e.g., trimethylsilylation or acetylation) to increase volatility. For instance, to prepare aldonitrile pentaacetate derivatives for GC-MS analysis.[6]
- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- GC Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., VF-5ms, Rxi-5MS).[7]
 - Carrier Gas: Helium or Hydrogen.[7][8]
 - Injection Mode: Split or splitless.
 - Temperature Program: An initial oven temperature of around 130-190°C, followed by a temperature ramp to a final temperature of 230-290°C.[7][8]
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) or Chemical Ionization (CI).[6]
 - Mass Analyzer: Quadrupole, Ion Trap, or Time-of-Flight (TOF).
 - Scan Range: A typical mass range of m/z 50-500.
- Data Analysis:
 - Identify the peaks in the total ion chromatogram (TIC).
 - Analyze the mass spectrum of each peak by comparing it to spectral libraries (e.g., NIST, Wiley) and by interpreting the fragmentation patterns.

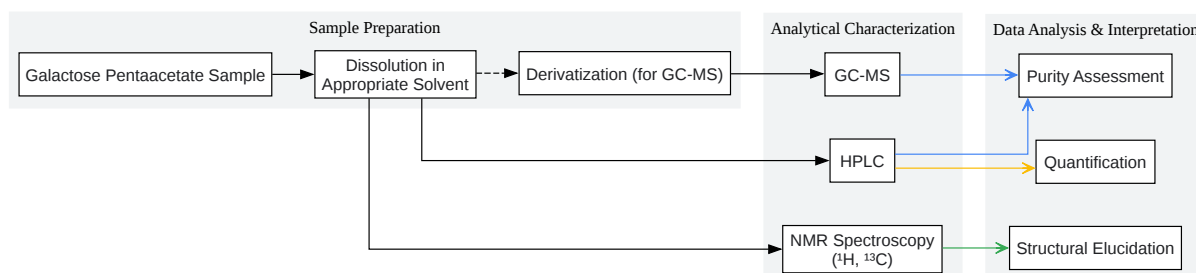
High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity and quantify the amount of **Galactose pentaacetate** in a sample.
- Sample Preparation:

- Accurately weigh the **Galactose pentaacetate** sample.
- Dissolve the sample in a suitable solvent, such as a mixture of acetonitrile and water.
- Instrumentation: An HPLC system equipped with a suitable detector (e.g., Refractive Index (RI) or Evaporative Light Scattering Detector (ELSD)).[\[9\]](#)[\[10\]](#)
- Chromatographic Conditions:
 - Column: A column suitable for carbohydrate analysis, such as a Primesep S2 mixed-mode column or a cation-exchange column in the calcium form.[\[9\]](#)[\[11\]](#)
 - Mobile Phase: An isocratic mobile phase, for example, a mixture of acetonitrile and water with a formic acid buffer.[\[9\]](#) A dilute acid solution such as 0.009N Sulfuric Acid can also be used.[\[10\]](#)
 - Flow Rate: A typical flow rate is around 1 mL/min.
 - Column Temperature: Maintained at a constant temperature (e.g., 30 °C).
- Data Analysis:
 - Identify the peak corresponding to **Galactose pentaacetate** based on its retention time compared to a standard.
 - Determine the purity of the sample by calculating the peak area percentage.
 - For quantification, create a calibration curve using standards of known concentrations.

Visualizations

Experimental Workflow



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